

Preventing NVP-DFV890 precipitation in aqueous solutions

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Compound of Interest

Compound Name: NVP-DFV890

Cat. No.: B12371032

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Technical Support Center: NVP-DFV890 (DFV890)

Welcome to the technical support center for **NVP-DFV890** (also known as DFV890). This resource is designed to assist researchers, scientists, and drug development professionals in successfully utilizing DFV890 in their experiments, with a focus on preventing precipitation in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is **NVP-DFV890** and what is its mechanism of action?

A1: **NVP-DFV890**, now more commonly referred to as DFV890, is a potent and selective oral inhibitor of the NLRP3 inflammasome.[1][2] The NLRP3 inflammasome is a key component of the innate immune system that, when activated, triggers the release of pro-inflammatory cytokines IL-1 β and IL-18.[1] DFV890 directly binds to the NLRP3 protein, preventing the assembly of the inflammasome complex and subsequent inflammatory signaling.[3]

Q2: I'm observing precipitation when preparing my DFV890 solution. Why is this happening?

A2: The crystalline form of DFV890 has limited solubility in aqueous solutions at physiological pH.[3] This is a known characteristic of the compound. Precipitation can occur when the concentration of DFV890 exceeds its solubility limit in the chosen solvent or buffer system.

Factors such as pH, temperature, and the presence of co-solvents can significantly impact its solubility.

Q3: What is the recommended solvent for preparing a stock solution of DFV890?

A3: For in vitro experiments, it is highly recommended to prepare a stock solution in 100% Dimethyl Sulfoxide (DMSO).[4] DFV890 exhibits high solubility in DMSO, up to 100 mg/mL.[4] When preparing the stock solution, using a fresh, anhydrous grade of DMSO is advisable, as hygroscopic DMSO can negatively impact solubility.[4] Gentle warming and sonication can aid in complete dissolution.[4]

Q4: How should I store my DFV890 stock solution?

A4: Store the DMSO stock solution at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[4] It is recommended to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles, which can degrade the compound.[4]

Q5: Can I prepare a working solution of DFV890 directly in my aqueous cell culture medium or buffer (e.g., PBS)?

A5: Directly diluting a concentrated DMSO stock of DFV890 into an aqueous medium can lead to precipitation. This is due to the poor aqueous solubility of the compound. It is crucial to use a multi-step dilution process and consider the final concentration of DMSO in your experiment. For most cell-based assays, the final DMSO concentration should be kept low (typically below 0.5%) to avoid solvent-induced cytotoxicity.

Troubleshooting Guide: Preventing DFV890 Precipitation

This guide provides a systematic approach to troubleshooting and preventing precipitation of DFV890 in your experimental solutions.

Issue: Precipitation observed upon dilution of DMSO stock into aqueous buffer or media.

Potential Cause	Troubleshooting Steps & Recommendations
Low Aqueous Solubility	<p>The inherent chemical properties of crystalline DFV890 lead to limited solubility in aqueous environments.[3]</p> <p>Solution 1: Use a validated co-solvent system. For in vivo studies, specific formulations have been developed to maintain DFV890 in solution (see Experimental Protocols section).[4] For in vitro work, a serial dilution approach is recommended.</p> <p>Solution 2: Lower the final concentration. If precipitation occurs at your target concentration, try working with a lower concentration of DFV890.</p>
Incorrect Dilution Method	<p>Rapidly adding a large volume of aqueous solution to a small volume of concentrated DMSO stock can cause the compound to crash out of solution.</p> <p>Solution: Employ a stepwise dilution. First, dilute the DMSO stock to an intermediate concentration in your aqueous buffer or media. Then, perform a final dilution to your target experimental concentration. Always add the DMSO stock to the aqueous solution while vortexing to ensure rapid mixing.</p>
pH of the Aqueous Solution	<p>The solubility of small molecules can be pH-dependent. While specific data for DFV890 is not readily available, significant shifts in pH could alter its solubility.</p> <p>Recommendation: Maintain a consistent and physiologically relevant pH (e.g., 7.2-7.4) in your final working solution.</p>

Temperature Effects

Solubility can be temperature-dependent. Preparing solutions at a different temperature than the experimental conditions might lead to precipitation.

Recommendation: Prepare your working solutions at the same temperature as your experiment (e.g., 37°C for cell culture). If precipitation occurs upon cooling to room temperature or 4°C, consider preparing fresh solutions immediately before use.

Data Presentation

Table 1: Solubility and Potency of DFV890

Parameter	Value	Solvent/System	Reference
Solubility	100 mg/mL (237.78 mM)	DMSO	[4]
Solubility	≥ 5 mg/mL (11.89 mM)	10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	[4]
Solubility	≥ 5 mg/mL (11.89 mM)	10% DMSO, 90% Corn Oil	[4]
IC ₅₀ (in vitro)	1.0–2.9 nM	Human myeloid cells (LPS-induced IL-1β release)	[3]
IC ₅₀ (ex vivo)	0.33 μM	Human whole blood (LPS-induced IL-1β release)	[3]
IC ₉₀ (ex vivo)	2.14 μM	Human whole blood (LPS-induced IL-1β release)	[3]

Experimental Protocols

Protocol 1: Preparation of DFV890 Stock Solution for In Vitro Use

- Materials:
 - DFV890 powder
 - Anhydrous Dimethyl Sulfoxide (DMSO)
 - Sterile microcentrifuge tubes
- Procedure:
 1. Allow the DFV890 powder to equilibrate to room temperature before opening the vial.
 2. Weigh the desired amount of DFV890 and transfer it to a sterile tube.
 3. Add the appropriate volume of anhydrous DMSO to achieve the desired stock concentration (e.g., 10 mM or 50 mg/mL).
 4. Vortex the solution thoroughly. If necessary, use an ultrasonic bath or gentle warming (not exceeding 37°C) to ensure complete dissolution.
 5. Visually inspect the solution to confirm that no particulates are present.
 6. Aliquot the stock solution into single-use volumes.
 7. Store the aliquots at -20°C or -80°C.

Protocol 2: Preparation of DFV890 Working Solution for Cell-Based Assays (Example)

This protocol provides a general guideline. The final concentration of DFV890 and DMSO should be optimized for your specific cell type and experimental conditions.

- Objective: To prepare a 1 μ M final concentration of DFV890 in a cell culture well with a final DMSO concentration of 0.1%.
- Procedure:

1. Thaw a single-use aliquot of your 10 mM DFV890 DMSO stock solution.
2. Prepare an intermediate dilution by adding 1 μ L of the 10 mM stock solution to 99 μ L of pre-warmed cell culture medium. This results in a 100 μ M intermediate solution in 1% DMSO. Vortex gently to mix.
3. Add 10 μ L of the 100 μ M intermediate solution to 990 μ L of your cell suspension in the culture well. This will give a final DFV890 concentration of 1 μ M and a final DMSO concentration of 0.1%.
4. Ensure you have a vehicle control in your experiment containing the same final concentration of DMSO (0.1% in this example).

Protocol 3: In Vivo Formulation of DFV890

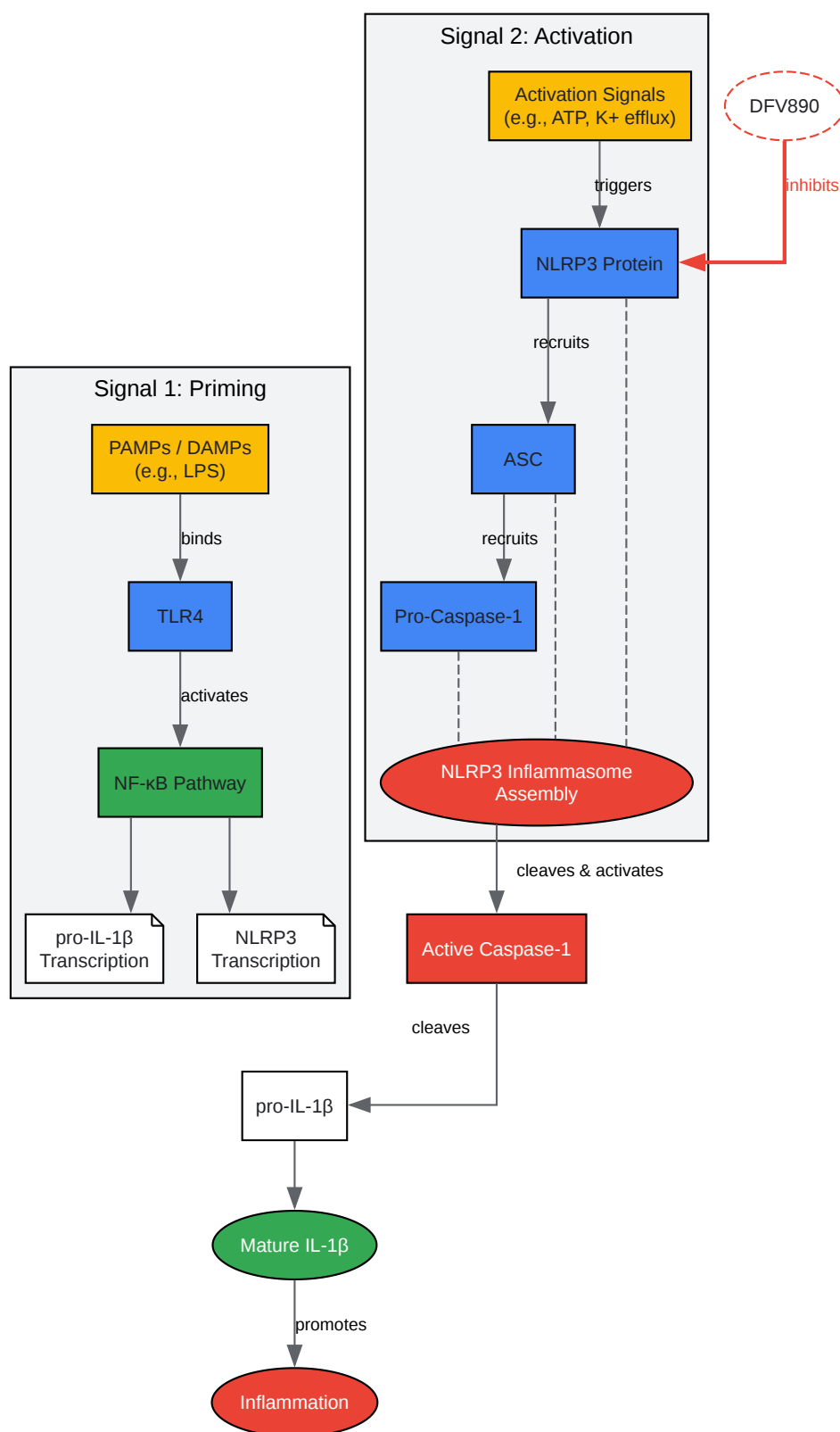
For animal studies, the following formulations have been reported to achieve a clear solution of at least 5 mg/mL.^[4]

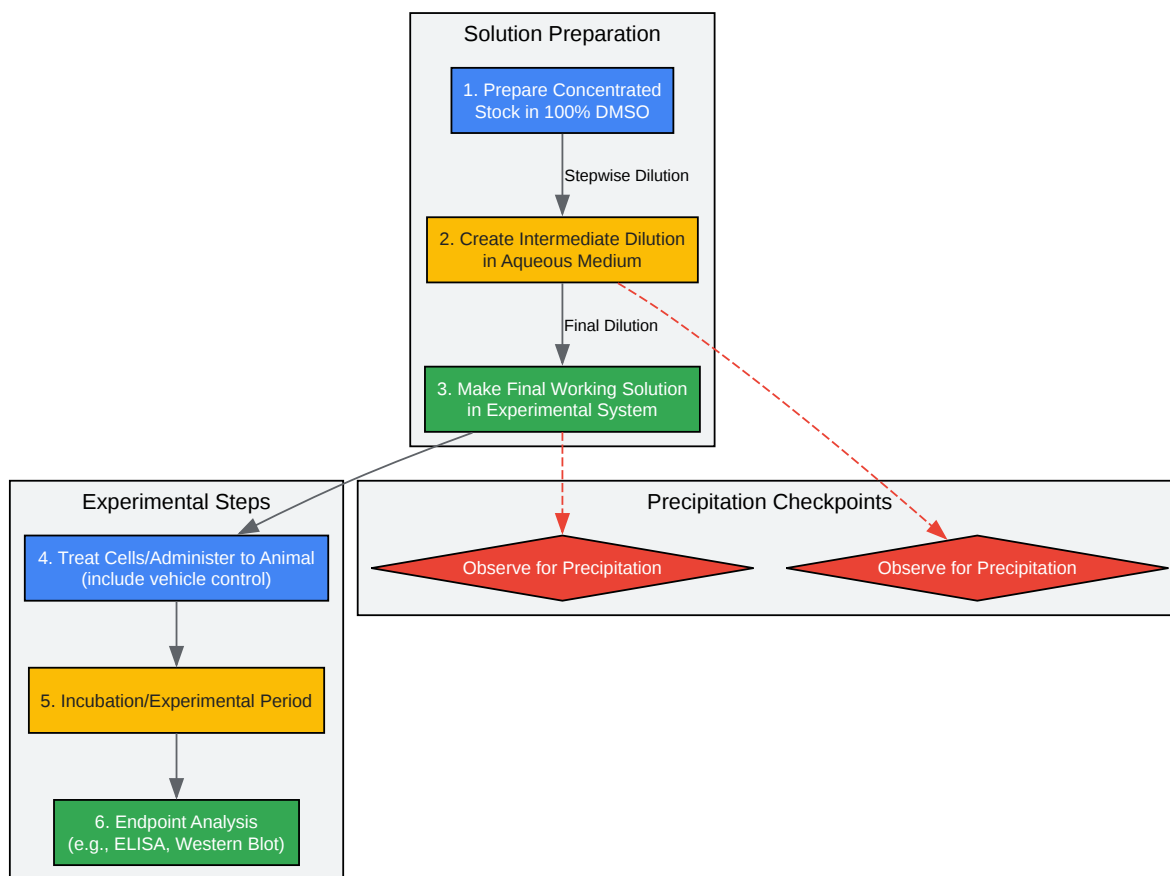
- Formulation A (Aqueous-based):
 - Prepare a 50 mg/mL stock solution of DFV890 in DMSO.
 - In a sterile tube, add the following solvents sequentially, ensuring the solution is mixed thoroughly after each addition:
 - 400 μ L PEG300
 - 100 μ L of 50 mg/mL DFV890 in DMSO
 - 50 μ L Tween-80
 - 450 μ L Saline
 - This will result in a final solution containing 10% DMSO, 40% PEG300, 5% Tween-80, and 45% Saline, with a DFV890 concentration of 5 mg/mL.^[4]
- Formulation B (Oil-based):

- Prepare a 50 mg/mL stock solution of DFV890 in DMSO.
- In a sterile tube, add 900 μ L of Corn Oil.
- Add 100 μ L of the 50 mg/mL DFV890 in DMSO stock solution to the corn oil.
- Mix thoroughly to achieve a uniform solution. This will result in a final solution of 10% DMSO in 90% Corn Oil with a DFV890 concentration of 5 mg/mL.[\[4\]](#)

Note: For in vivo experiments, it is recommended to prepare fresh working solutions on the day of use.[\[4\]](#)

Visualizations





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